

Propylphosphonic Acid: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: *Propylphosphonic acid*

Cat. No.: *B109138*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **propylphosphonic acid**. The information is compiled and presented to meet the needs of laboratory and research professionals, ensuring safe handling and use of this chemical.

Hazard Identification and Classification

Propylphosphonic acid is classified as a hazardous substance. The primary hazards are associated with its corrosive nature.

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **propylphosphonic acid** is classified as:

- Skin Corrosion/Irritation: Category 1B[1]
- Serious Eye Damage/Eye Irritation: Category 1
- Corrosive to metals: Category 1[2][3]

Signal Word: Danger[1][2][3]

Hazard Pictograms:

- GHS05: Corrosion

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H290: May be corrosive to metals.[\[2\]](#)[\[5\]](#)
- Solutions of **propylphosphonic acid** in flammable solvents may have additional hazards, such as H225 (Highly flammable liquid and vapor) or H226 (Flammable liquid and vapor).[\[3\]](#)[\[4\]](#)[\[6\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below. Key precautions include wearing appropriate personal protective equipment (PPE), avoiding contact with skin and eyes, and ensuring adequate ventilation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **propylphosphonic acid**.

Property	Value
Molecular Formula	C ₃ H ₉ O ₃ P
Molecular Weight	124.08 g/mol [1]
Appearance	White crystalline solid [9] [10]
Melting Point	67-71 °C
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide. Sparingly soluble in aqueous buffers. [9]

Exposure Controls and Personal Protection

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4][7][11]
- Ensure that eyewash stations and safety showers are readily accessible.[11][12]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[7]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[7] For significant exposure risk, wear fire/flame resistant and impervious clothing.[7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[7]

Handling and Storage

Safe Handling:

- Avoid contact with skin and eyes.[7][9]
- Do not breathe dust or mists.[2]
- Wash hands thoroughly after handling.[3][9][12]
- Use non-sparking tools, especially when working with solutions in flammable solvents.[4][7][8]
- Ground/bond container and receiving equipment to prevent static discharge.[3][8]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][11][12]
- Keep containers tightly closed.[3][4][8][12]
- Store in a corrosion-resistant container.[7]

- Store locked up.[3][5][7]
- Incompatible materials include strong bases and oxidizing agents.[11][12]

First-Aid Measures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes and seek medical attention.[7][12]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[7][12]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[7]

Experimental Protocol: Spill Neutralization and Cleanup

This protocol outlines the steps for safely neutralizing and cleaning up a small spill of **propylphosphonic acid**.

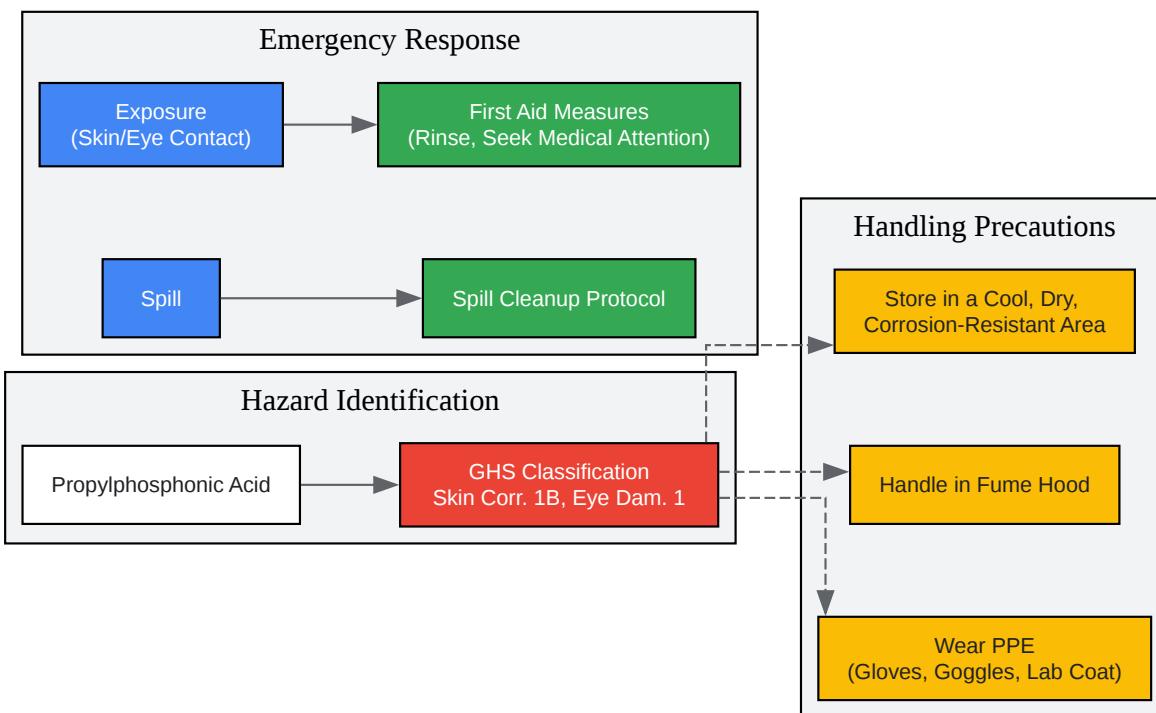
Materials:

- Personal Protective Equipment (PPE) as specified in Section 3.
- Inert absorbent material (e.g., sand, vermiculite).
- Sodium bicarbonate or a commercial neutralizing agent for acids.
- Sealable waste disposal bags or containers.
- pH indicator strips.

Procedure:

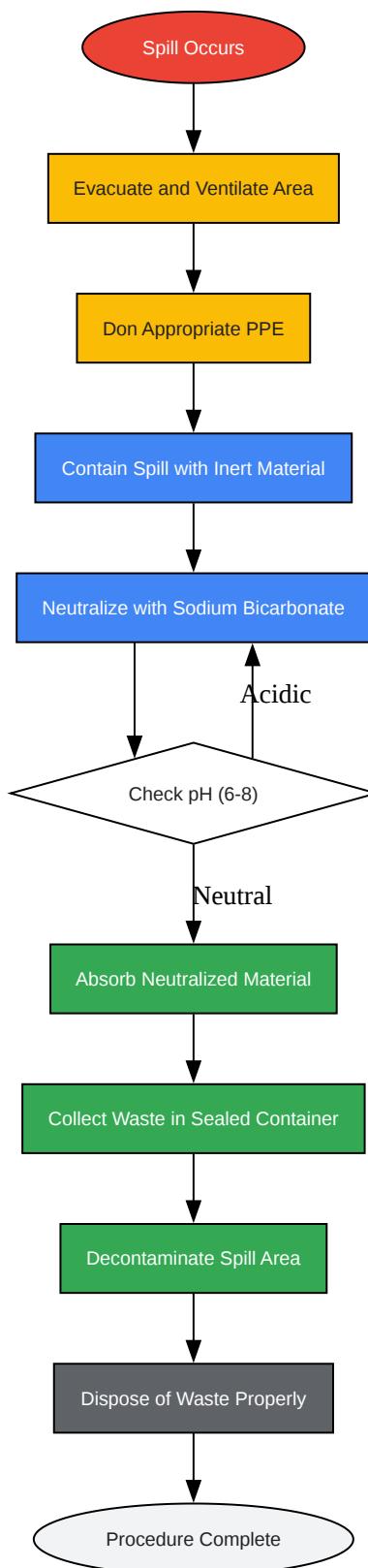
- **Evacuate and Ventilate:** Immediately evacuate the spill area. Ensure the area is well-ventilated.
- **Don PPE:** Put on all required personal protective equipment.
- **Contain the Spill:** If the spill is liquid, contain it by diking with an inert absorbent material.
- **Neutralize:** Slowly and carefully add sodium bicarbonate or another suitable neutralizing agent to the spill. Avoid excessive frothing.
- **Check pH:** Use pH indicator strips to ensure the spill has been neutralized (pH between 6 and 8).
- **Absorb:** Once neutralized, absorb the material with an inert absorbent.
- **Collect Waste:** Carefully scoop the absorbed material into a sealable waste disposal container.
- **Decontaminate:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the waste in accordance with local, state, and federal regulations.
- **Remove PPE and Wash:** Remove PPE carefully and wash hands thoroughly.

Visualizations



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Caption: GHS Hazard Identification and Response Workflow for **Propylphosphonic Acid**.

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Caption: Workflow for **Propylphosphonic Acid** Spill Response.

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